

Technical Guide: Physicochemical Properties and Synthesis of Methyl 1,3-dimethylpyrrolidine-3-carboxylate

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Compound of Interest

Compound Name: *Methyl 1,3-dimethylpyrrolidine-3-carboxylate*

Cat. No.: *B175068*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the available physicochemical properties and a proposed synthetic route for **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**. Due to the limited availability of experimental data for this specific compound in public databases, this guide also outlines generalized experimental protocols for its synthesis, purification, and characterization based on established organic chemistry principles. This document is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and structurally related compounds.

Introduction

Methyl 1,3-dimethylpyrrolidine-3-carboxylate is a substituted proline derivative. The pyrrolidine ring is a common scaffold in many biologically active compounds and approved pharmaceuticals. The presence of methyl groups at the 1 and 3 positions, along with the methyl ester at the 3-position, suggests its potential as a building block in medicinal chemistry for the development of novel therapeutic agents. The specific stereochemistry at the C3 position may also play a crucial role in its biological activity. This guide aims to consolidate the known information and provide a practical framework for its laboratory synthesis and characterization.

Physicochemical Properties

Specific experimental data for **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**, such as boiling point, density, and solubility, are not readily available in the surveyed literature. However, some properties of its precursor acid and the calculated molecular weight of the ester are presented below.

Table 1: Physicochemical Properties

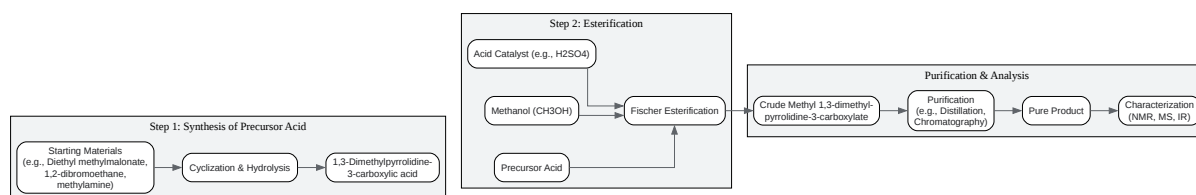
Property	Value	Source
Compound	1,3-Dimethyl-pyrrolidine-3-carboxylic acid (Precursor)	
Molecular Formula	C ₇ H ₁₃ NO ₂	Santa Cruz Biotechnology[1]
Molecular Weight	143.18 g/mol	Santa Cruz Biotechnology[1]
Compound	Methyl 1,3-dimethylpyrrolidine-3-carboxylate (Target Compound)	
Molecular Formula	C ₈ H ₁₅ NO ₂	Calculated
Molecular Weight	157.21 g/mol	Calculated

Proposed Synthesis and Experimental Protocols

A plausible and efficient synthetic route to **Methyl 1,3-dimethylpyrrolidine-3-carboxylate** involves a two-step process:

- Synthesis of the precursor, 1,3-dimethylpyrrolidine-3-carboxylic acid.
- Esterification of the carboxylic acid to yield the target methyl ester.

A generalized workflow for this synthesis is depicted in the following diagram.



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Proposed synthesis and analysis workflow.

Experimental Protocol for the Synthesis of 1,3-dimethylpyrrolidine-3-carboxylic acid

This protocol is a generalized procedure based on synthetic routes for similar substituted pyrrolidines.

- Step 1: Alkylation of Diethyl Methylmalonate.
 - In a round-bottom flask equipped with a reflux condenser and a dropping funnel, sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol.
 - Diethyl methylmalonate is added dropwise to the sodium ethoxide solution.
 - 1,2-dibromoethane is then added, and the mixture is refluxed for several hours.
 - After cooling, the reaction mixture is filtered to remove sodium bromide, and the excess ethanol is removed under reduced pressure.
- Step 2: Ring Closure with Methylamine.

- The crude product from Step 1 is heated with an aqueous or alcoholic solution of methylamine in a sealed vessel.
- This reaction forms the N-methylated lactam intermediate.
- Step 3: Hydrolysis and Decarboxylation.
 - The lactam is then subjected to acidic or basic hydrolysis to open the lactam ring and hydrolyze the ester group.
 - Subsequent acidification (if basic hydrolysis was used) and heating will lead to decarboxylation, yielding 1,3-dimethylpyrrolidine-3-carboxylic acid.
- Purification.
 - The final carboxylic acid can be purified by recrystallization from a suitable solvent system.

Experimental Protocol for the Esterification

A standard Fischer esterification is a suitable method for converting the carboxylic acid to its methyl ester.

- Reaction Setup.
 - In a round-bottom flask, 1,3-dimethylpyrrolidine-3-carboxylic acid is dissolved in an excess of anhydrous methanol.
 - A catalytic amount of concentrated sulfuric acid is carefully added.
- Reaction Execution.
 - The mixture is heated to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification.
 - After the reaction is complete, the excess methanol is removed under reduced pressure.

- The residue is neutralized with a saturated solution of sodium bicarbonate and extracted with an organic solvent (e.g., diethyl ether or ethyl acetate).
- The organic layer is washed with brine, dried over anhydrous magnesium sulfate, and the solvent is evaporated.
- The crude ester can be purified by vacuum distillation or column chromatography.

Characterization

The synthesized **Methyl 1,3-dimethylpyrrolidine-3-carboxylate** should be characterized using standard analytical techniques to confirm its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy will provide detailed information about the molecular structure, including the number and connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) will confirm the molecular weight and elemental composition of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy will identify the characteristic functional groups, such as the ester carbonyl ($\text{C}=\text{O}$) stretch.

Signaling Pathways and Biological Activity

Currently, there is no publicly available information detailing the involvement of **Methyl 1,3-dimethylpyrrolidine-3-carboxylate** in any specific signaling pathways or its biological activities. Further research, including in vitro and in vivo screening, would be necessary to elucidate its pharmacological profile.

Conclusion

This technical guide provides a comprehensive overview of the available information on **Methyl 1,3-dimethylpyrrolidine-3-carboxylate**. While experimental physicochemical data is scarce, a logical synthetic pathway has been proposed, along with generalized experimental protocols for its synthesis and characterization. This information serves as a valuable starting point for researchers aiming to synthesize and investigate the properties and potential applications of

this and related compounds in drug discovery and development. Further experimental work is required to fully characterize this molecule and explore its biological potential.

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References

- 1. scbt.com [scbt.com]
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